

3-(Chloromethyl)-2-methylpyridine hydrochloride properties

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Compound of Interest

Compound Name: 3-(Chloromethyl)-2-methylpyridine

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An In-depth Technical Guide to **3-(Chloromethyl)-2-methylpyridine** hydrochloride

Executive Summary

3-(Chloromethyl)-2-methylpyridine hydrochloride is a critical heterocyclic building block in modern organic synthesis, particularly within the pharmaceutical and agrochemical industries. Its strategic importance stems from the pyridine scaffold, a common motif in biologically active molecules, combined with a reactive chloromethyl group that serves as a versatile handle for molecular elaboration. This guide provides a comprehensive technical overview for researchers, chemists, and drug development professionals. We will delve into its core physicochemical properties, explore the causal logic behind its synthesis, detail its applications as a key intermediate with a focus on its reactivity, and outline rigorous safety and handling protocols. This document is designed to be a field-proven resource, grounding theoretical knowledge in practical, application-focused insights.

Compound Identification and Physicochemical Properties

Precise identification and understanding the physical characteristics of a reagent are foundational to its effective use in research and development. **3-(Chloromethyl)-2-methylpyridine** hydrochloride is a solid, typically appearing as a white to yellow or tan powder^[1]. Its hydrochloride form enhances stability and simplifies handling compared to the free base.

Key identifying and physical properties are summarized below for quick reference.

Property	Value	Source(s)
IUPAC Name	3-(chloromethyl)-2-methylpyridine;hydrochloride	[2]
Synonyms	2-Methyl-3-picolyl chloride hydrochloride	[3]
CAS Number	4370-22-3	[4]
Molecular Formula	C ₇ H ₉ Cl ₂ N	[4]
Molecular Weight	178.06 g/mol	[4]
Physical Form	Solid, powder/crystal	[5]
Melting Point	159 °C	[5]
Solubility	Soluble in water	[1]
Stability	Stable under recommended storage conditions, but can be hygroscopic and air-sensitive.	[5] [6]

Synthesis and Manufacturing Insights: A Mechanistic Approach

The industrial synthesis of chloromethylpyridine derivatives is a multi-step process that requires careful control of reaction conditions to achieve high purity and yield. A common and logical pathway starts from a readily available precursor, such as a pyridyl carbinol (pyridinemethanol), and converts the hydroxyl group into the desired chloromethyl functionality. This transformation is pivotal as it activates the benzylic-like position for subsequent reactions.

A highly effective method for this conversion involves the use of thionyl chloride (SOCl₂) in an inert organic solvent like toluene.[\[7\]](#)

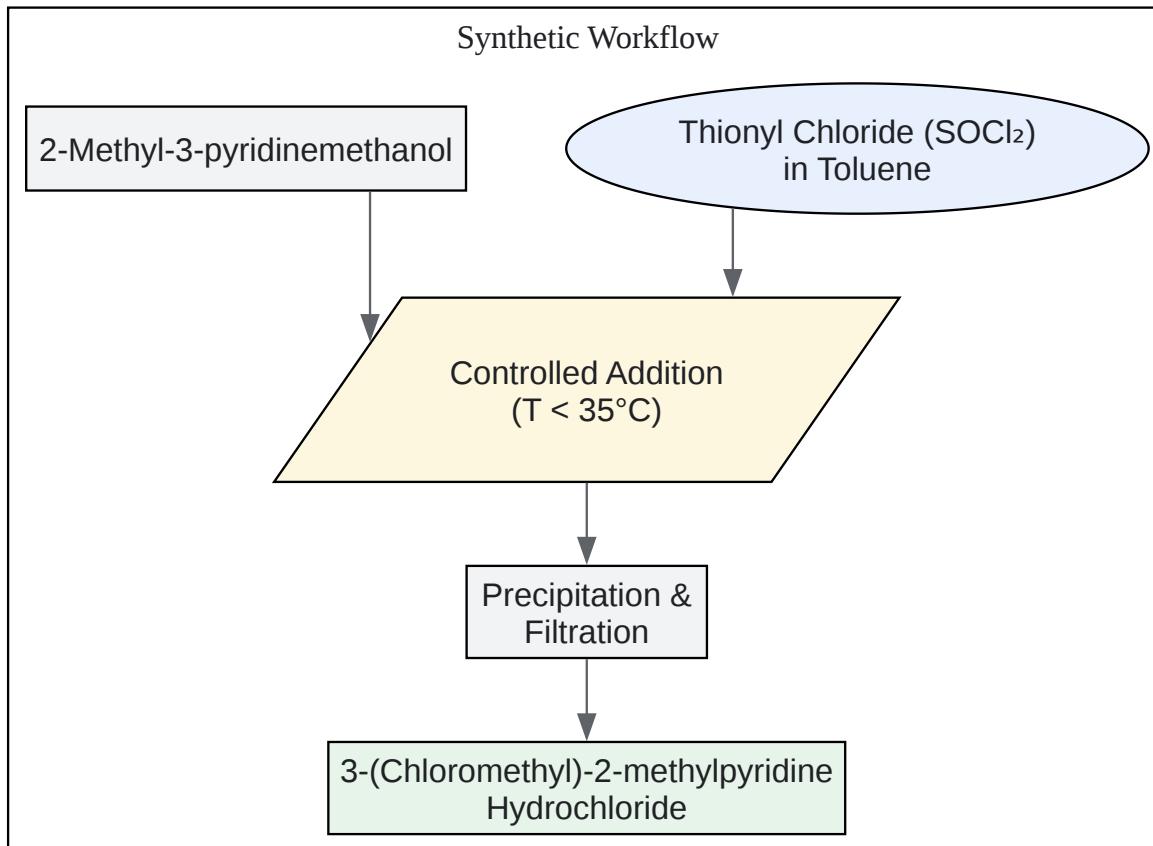
Rationale for Reagent Selection:

- Thionyl Chloride (SOCl_2): This reagent is preferred for converting alcohols to alkyl chlorides for several key reasons. The reaction byproducts, sulfur dioxide (SO_2) and hydrogen chloride (HCl) gas, are volatile and can be easily removed from the reaction mixture, driving the equilibrium towards the product and simplifying purification.
- Inert Solvent (e.g., Toluene): An inert solvent is crucial to prevent unwanted side reactions. Toluene is a good choice due to its appropriate boiling point and inability to react with thionyl chloride.

Protocol: Synthesis from 2-methyl-3-pyridinemethanol

This protocol describes the conversion of the corresponding pyridyl carbinol to **3-(Chloromethyl)-2-methylpyridine** hydrochloride.

- Reaction Setup: In a reaction vessel equipped with a stirrer, thermometer, and dropping funnel, a solution of thionyl chloride (a slight excess, ~1.1-1.2 equivalents) in an inert organic solvent (e.g., toluene) is prepared.^[7]
- Controlled Addition: The reaction is often exothermic. Therefore, a solution of the corresponding pyridyl carbinol in the same solvent is added gradually to the thionyl chloride solution while maintaining a controlled temperature, typically not exceeding 35°C.^[7] Sub-surface addition is sometimes employed to minimize the formation of impurities.^[7]
- Reaction Monitoring: The progress of the reaction can be monitored using techniques like Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting material is consumed.
- Product Isolation: Upon completion, the product often precipitates from the reaction mixture. Applying a vacuum or purging with nitrogen can aid this precipitation.^[7] The solid product is then collected by filtration.
- Purification: The collected solid is washed with a small amount of cold solvent (e.g., acetone or the reaction solvent) to remove residual impurities and then dried under vacuum to yield the final, high-purity **3-(Chloromethyl)-2-methylpyridine** hydrochloride.^[8]



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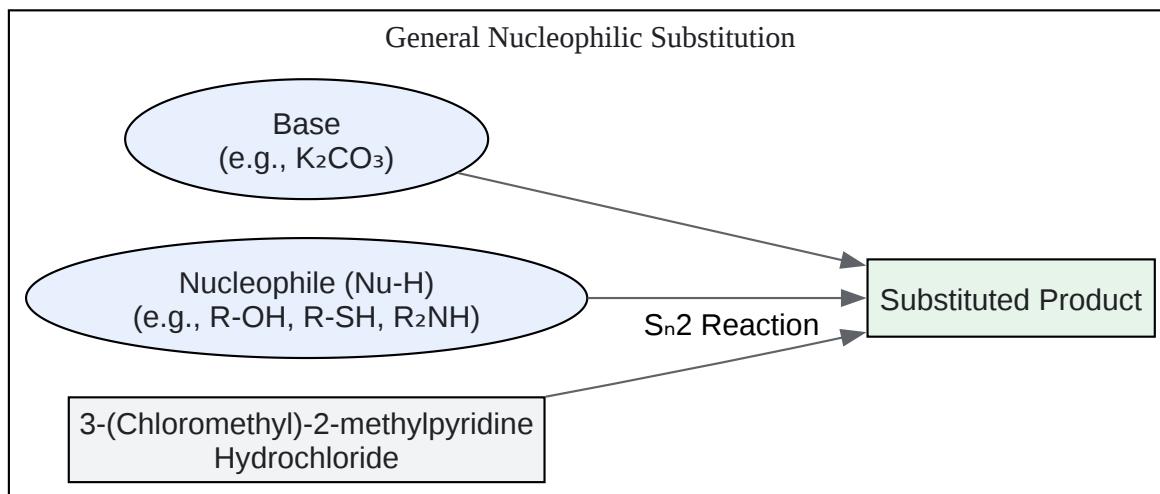
Caption: High-level workflow for the synthesis of the target compound.

Chemical Reactivity and Applications in Drug Development

The utility of **3-(Chloromethyl)-2-methylpyridine** hydrochloride lies in its designed reactivity. The chloromethyl group is an excellent electrophile, making it highly susceptible to attack by a wide range of nucleophiles. This reaction, typically proceeding via an S_N2 mechanism, allows for the facile introduction of diverse functional groups containing oxygen, nitrogen, or sulfur.^[9]

This versatility makes it an indispensable intermediate in the synthesis of numerous active pharmaceutical ingredients (APIs). A base, such as potassium carbonate or triethylamine, is

typically required in these reactions to neutralize the hydrochloride salt and deprotonate the incoming nucleophile, thereby increasing its reactivity.[9]



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Caption: General S_N2 reaction pathway utilizing the title compound.

Key Applications:

- Proton Pump Inhibitors (PPIs): Pyridine derivatives are core structures in many anti-ulcer drugs.[10] This compound is a precursor for synthesizing drugs structurally related to Lansoprazole, where the pyridine moiety is coupled with a benzimidazole thiol.[11][12][13][14][15] The reaction involves the displacement of the chloride by the sulfur nucleophile of 2-mercaptopbenzimidazole.[11]
- Antihistamines: It serves as a key building block in the production of Rupatadine, a second-generation antihistamine used to treat allergies.[16]
- Agrochemicals: The compound is also used in the formulation of advanced pesticides and herbicides, contributing to improved crop protection.[17]

- General Organic Synthesis: Beyond specific APIs, it is a versatile reagent for creating libraries of novel pyridine-containing compounds for screening in drug discovery programs.
[\[9\]](#)[\[18\]](#)

Analytical Characterization

Confirming the identity, purity, and structure of **3-(Chloromethyl)-2-methylpyridine hydrochloride** is essential for its use in regulated applications like pharmaceutical synthesis. A combination of spectroscopic and chromatographic methods is employed.

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): This is the most powerful tool for structural elucidation. The ^1H NMR spectrum is expected to show distinct signals for the aromatic protons on the pyridine ring, a singlet for the C2-methyl group, and a characteristic singlet for the chloromethyl (- CH_2Cl) protons. ^{13}C NMR will confirm the number of unique carbon atoms in the molecule.[\[9\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify key functional groups. Characteristic peaks would correspond to C-H bonds (aromatic and aliphatic), C=N and C=C stretching vibrations of the pyridine ring, and the C-Cl bond.[\[9\]](#)[\[19\]](#)
- Mass Spectrometry (MS): MS is used to confirm the molecular weight of the compound. The fragmentation pattern can also provide additional structural information.[\[9\]](#)[\[20\]](#)
- High-Performance Liquid Chromatography (HPLC): HPLC is the primary method for determining the purity of the compound, separating it from any starting materials, byproducts, or degradation products.[\[9\]](#)

Safety, Handling, and Storage Protocols

As a Senior Application Scientist, I cannot overstate the importance of rigorous safety protocols. **3-(Chloromethyl)-2-methylpyridine hydrochloride** is a hazardous substance and must be handled with appropriate care.[\[21\]](#)[\[22\]](#)

Hazard Identification:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[\[22\]](#)
- Skin and Eye Damage: Causes skin irritation and serious eye irritation.[\[5\]](#)[\[22\]](#)

- Respiratory Irritation: May cause respiratory irritation.[5][22]
- Other Hazards: Suspected of causing cancer.[21] It is hygroscopic and may react with moisture.[21][23]

Personal Protective Equipment (PPE):

- Hand Protection: Wear appropriate chemical-resistant gloves.[5][21]
- Eye/Face Protection: Use chemical safety goggles or a face shield.[5][21]
- Skin and Body Protection: Wear a lab coat and other protective clothing to prevent skin exposure.[21]
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.[6] If dust is generated, a particulate respirator may be necessary.[22]

Handling and Storage:

- Handling: Avoid all personal contact, including inhalation of dust.[21] Do not eat, drink, or smoke in the handling area.[21] Keep containers securely sealed when not in use.[21]
- Storage: Store in a cool, dry, and well-ventilated place.[6][23] Keep containers tightly closed to prevent contact with moisture.[6][23] Store locked up and away from incompatible materials such as strong oxidizing agents and strong bases.[1][6] Storing under an inert atmosphere (e.g., argon or nitrogen) is often recommended.[6][23]

Emergency Procedures:

- Spills: In case of a spill, clean up immediately using dry procedures to avoid generating dust. [21] Wear full PPE. Collect the spilled material into a clean, dry, labeled container for disposal.[22]
- First Aid (Eyes): Immediately flush the eyes with running water for at least 15 minutes, holding the eyelids open.[21] Seek immediate medical attention.
- First Aid (Skin): Remove contaminated clothing and flush the affected skin with plenty of water.[21]

- First Aid (Inhalation): Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[\[6\]](#)
- First Aid (Ingestion): Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[6\]](#)[\[23\]](#)

Conclusion

3-(Chloromethyl)-2-methylpyridine hydrochloride is more than just a chemical reagent; it is an enabling tool for innovation in medicinal and materials chemistry. Its value is defined by the strategic placement of a reactive chloromethyl group on a biologically relevant pyridine scaffold. A thorough understanding of its properties, synthesis, and reactivity allows researchers to leverage this molecule to its full potential, constructing complex molecular architectures that can lead to next-generation pharmaceuticals and advanced materials. Adherence to strict safety protocols is paramount to ensuring its responsible and effective use in the laboratory and beyond.

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